

# Safety and handling precautions for 5-Bromo-2-iodopyridin-3-ol

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## Compound of Interest

Compound Name: 5-Bromo-2-iodopyridin-3-ol

Cat. No.: B063393

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## An In-depth Technical Guide to the Safe Handling of 5-Bromo-2-iodopyridin-3-ol

This document provides a comprehensive overview of the essential safety and handling protocols for **5-Bromo-2-iodopyridin-3-ol**. It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. The following guidelines are a synthesis of available safety data and established best practices for handling halogenated pyridine derivatives.

## Compound Profile and Hazard Identification

**5-Bromo-2-iodopyridin-3-ol** is a halogenated pyridinol derivative with the molecular formula  $C_5H_3BrINO$  and a molecular weight of 299.89 g/mol .<sup>[1]</sup> It is a solid at room temperature.<sup>[1]</sup> Due to its chemical structure, which includes a pyridine ring substituted with bromine, iodine, and a hydroxyl group, this compound requires careful handling to mitigate potential health risks.

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products. For **5-Bromo-2-iodopyridin-3-ol**, the following classifications have been identified:

Hazard Class	Category	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Skin Irritation	2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Serious Eye Irritation	2	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory when handling **5-Bromo-2-iodopyridin-3-ol** to prevent exposure through inhalation, ingestion, or skin and eye contact. The selection of appropriate PPE is the first line of defense.

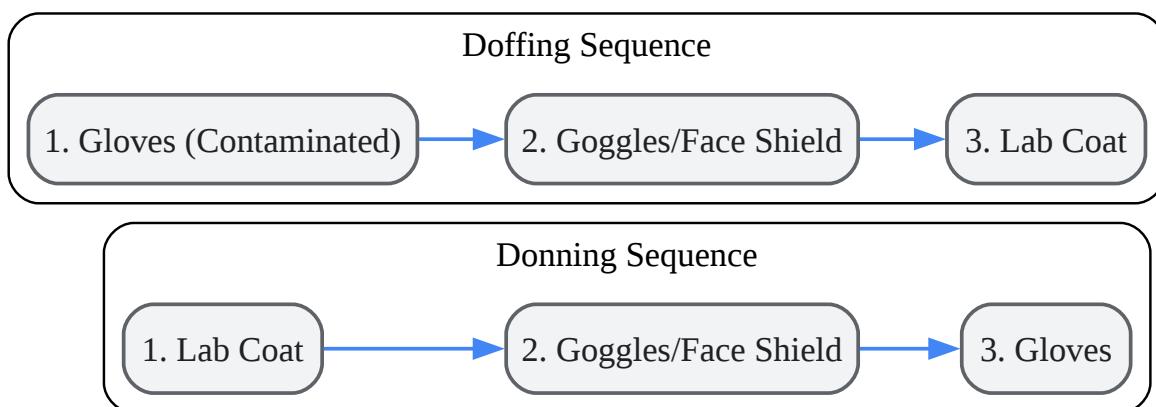
### Core PPE Requirements

- Eye and Face Protection: Chemical splash goggles are required at all times. If there is a significant risk of splashing, a face shield should be worn in addition to goggles.
- Hand Protection: Chemical-resistant gloves are essential. Given the nature of pyridine derivatives, nitrile or neoprene gloves are recommended.<sup>[2]</sup> It is crucial to inspect gloves for any signs of degradation or perforation before each use and to practice proper glove removal techniques to avoid skin contamination.
- Body Protection: A fully buttoned laboratory coat must be worn to protect against accidental spills.

- Respiratory Protection: Due to the risk of respiratory irritation, all handling of solid **5-Bromo-2-iodopyridin-3-ol** should be conducted within a certified chemical fume hood to control exposure to airborne particulates.[3]

## PPE Workflow

The following diagram illustrates the correct sequence for donning and doffing PPE to minimize cross-contamination.



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Caption: PPE Donning and Doffing Sequence.

## Safe Handling and Storage Procedures

Adherence to strict handling and storage protocols is critical for maintaining a safe laboratory environment.

## Engineering Controls and Handling Practices

- Ventilation: Always handle **5-Bromo-2-iodopyridin-3-ol** in a well-ventilated area.[2][4] A certified laboratory chemical fume hood is the primary engineering control to minimize inhalation exposure.[2][4]
- Avoiding Contamination: Do not eat, drink, or smoke in areas where this compound is handled or stored.[3] Wash hands thoroughly after handling, even if gloves were worn.[3]

- Dust and Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[3]  
Use non-sparking tools for manipulation of the solid material.[3]

## Storage Requirements

Proper storage is crucial to maintain the stability of the compound and prevent accidental release.

- Container: Store in a tightly closed, properly labeled container.[3]
- Environment: The storage area should be cool, dry, and well-ventilated.[2][4] Keep the container in a locked storage area.[3]
- Incompatibilities: Store away from strong oxidizing agents.

## Emergency Response Protocols

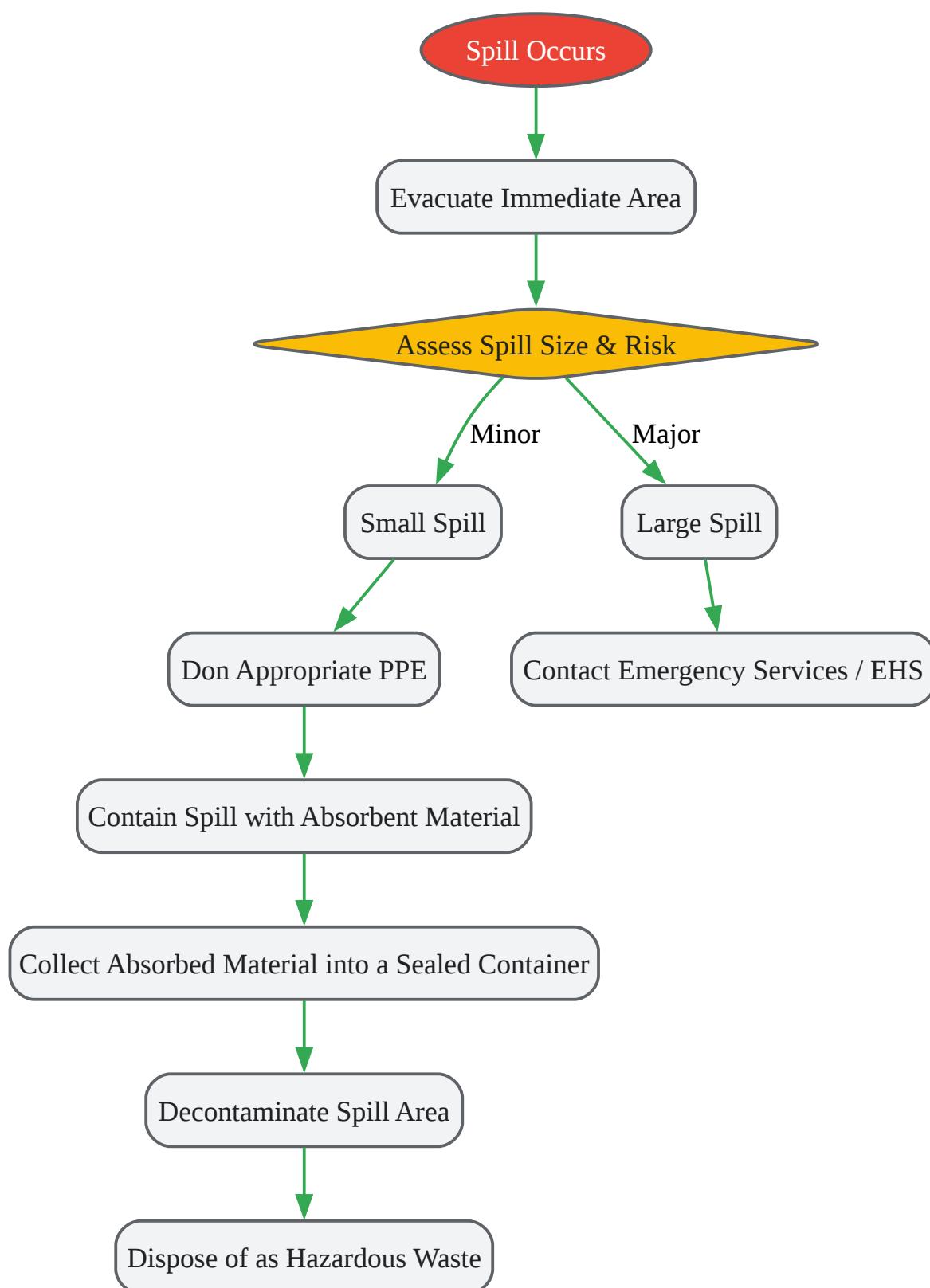
In the event of an exposure or spill, immediate and appropriate action is necessary to mitigate harm.

### Exposure Response

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air and ensure they are in a position comfortable for breathing. If the person feels unwell, seek medical attention.[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical help.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.[5]
Ingestion	Rinse mouth with water. Get medical help.[3]

## Spill Management

A logical approach to spill management is essential to ensure the safety of laboratory personnel and the environment.



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Caption: Decision tree for spill response.

For small spills, trained personnel wearing appropriate PPE should contain the spill with an inert absorbent material, such as sand or vermiculite.[4] The collected material should then be placed in a sealed container for proper disposal.[4]

## Waste Disposal

All waste containing **5-Bromo-2-iodopyridin-3-ol**, including contaminated absorbent materials and disposable PPE, must be treated as hazardous waste.

- Containerization: Collect waste in a clearly labeled, sealed, and compatible container.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[3]

## Conclusion

**5-Bromo-2-iodopyridin-3-ol** presents moderate health hazards that can be effectively managed through the diligent application of the safety protocols outlined in this guide. A thorough understanding of the compound's GHS classification, coupled with the consistent use of engineering controls, appropriate PPE, and safe handling practices, is paramount for ensuring the safety of all laboratory personnel.

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